

Arcitumomab (CEA-Scan) Fab' Fragment: A Technical Overview

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Compound of Interest

Compound Name: *Arcitumomab*

CAS No.: *154361-48-5*

Cat. No.: *B1180659*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Arcitumomab, commercially known as CEA-Scan, is a murine monoclonal antibody Fab' fragment utilized in diagnostic imaging.[1][2][3] Specifically, it is the Fab' fragment of the IMMU-4 (also known as NP-4) murine IgG1 monoclonal antibody, which targets the carcinoembryonic antigen (CEA).[2][3][4] When labeled with the radionuclide Technetium-99m (99mTc), **Arcitumomab** serves as a diagnostic imaging agent for the detection of recurrent and/or metastatic colorectal carcinoma.[1][2] This document provides a detailed technical guide on the structure, production, and characteristics of the **Arcitumomab** Fab' fragment.

Core Structure and Properties

Arcitumomab is derived from a murine IgG1 monoclonal antibody and consists of the antigen-binding fragment (Fab').[2][3] This fragment retains the antigen-binding specificity of the parent antibody but lacks the Fc region, which contributes to a more favorable pharmacokinetic profile for imaging purposes.[3]

Physicochemical Characteristics

Property	Value	Reference
Parent Antibody	IMMU-4 (NP-4), Murine IgG1	[2][4]
Fragment Type	Fab'	[2]
Molecular Weight	~50-54 kDa	[3][4]
Target Antigen	Carcinoembryonic Antigen (CEA)	[2]
Affinity Constant (K) of Parent MAb (NP-4)	$8.9 \times 10^8 \text{ M}^{-1}$	[2]

Pharmacokinetic Properties

Parameter	Value	Reference
Biological Half-life	13 ± 4 hours	[2]
Blood Clearance (1 hour)	63% of injected dose remaining	[5]
Blood Clearance (5 hours)	23% of injected dose remaining	[5]
Blood Clearance (24 hours)	7% of injected dose remaining	[5]

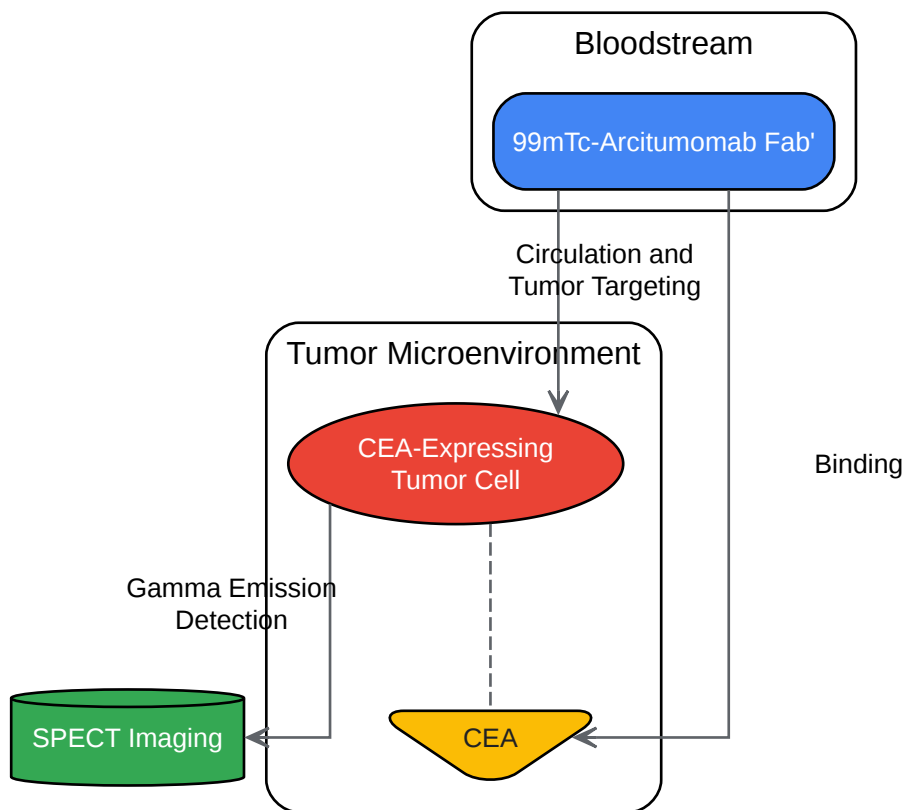
Note: The specific amino acid sequence and the three-dimensional structure (PDB ID) of the **Arcitumomab** Fab' fragment are not publicly available.

Mechanism of Action

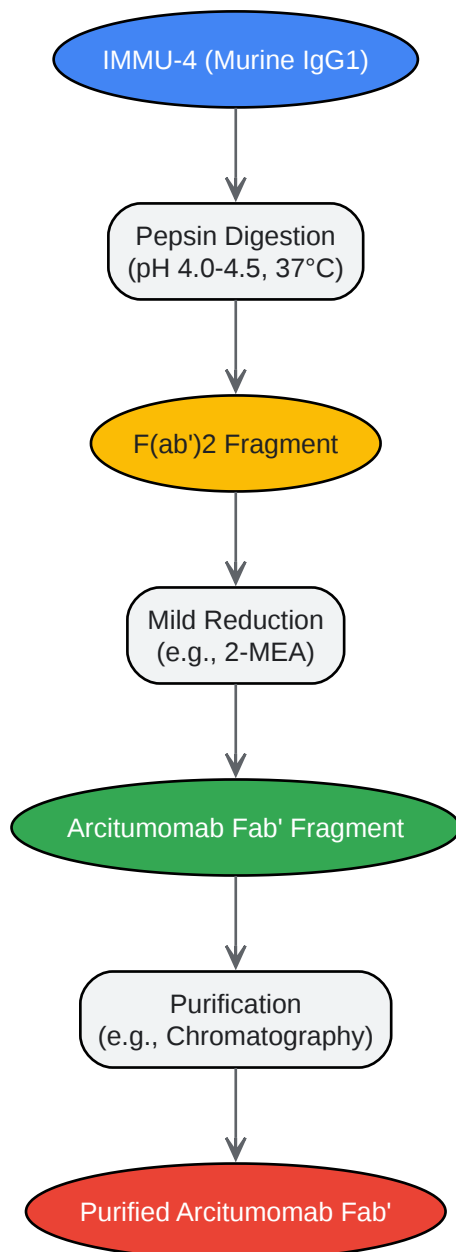
The diagnostic utility of **Arcitumomab** is predicated on its specific binding to the carcinoembryonic antigen (CEA). CEA is a cell surface glycoprotein that is overexpressed in a high percentage of colorectal cancers, as well as other adenocarcinomas.[2] When ^{99m}Tc-labeled **Arcitumomab** is administered intravenously, it circulates in the bloodstream and accumulates at sites of CEA-expressing tumor cells. The gamma radiation emitted by ^{99m}Tc can then be detected by a gamma camera, allowing for the visualization of the tumor location,

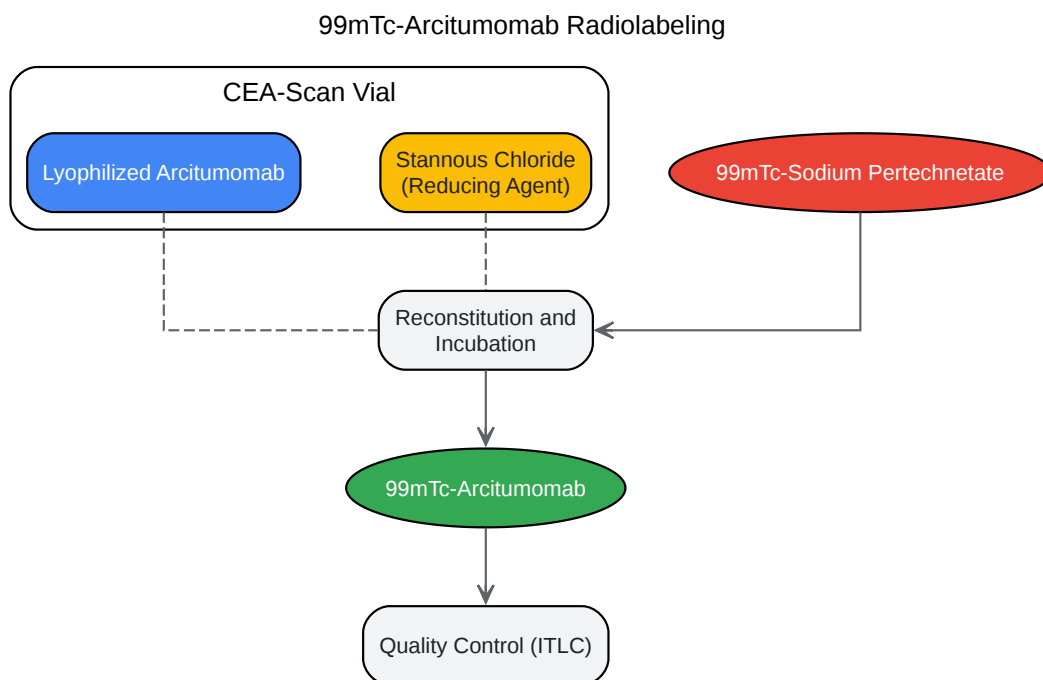
size, and potential metastases through single-photon emission computed tomography (SPECT).[2]

Arcitumomab Mechanism of Action



Arcitumomab Fab' Production Workflow





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